Technical Guide: Pharmacological & Toxicological Profiling of Oxolane Amines

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Compound of Interest

Compound Name:	*[2-(Propan-2-yl)oxolan-3-yl]methanamine*
CAS No.:	*1375993-28-4*
Cat. No.:	*B1377835*

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Executive Summary & Chemical Identity

Oxolane amines (tetrahydrofurylamines) represent a critical class of heterocyclic building blocks and pharmacophores in medicinal chemistry. Structurally characterized by a saturated five-membered oxygen heterocycle (oxolane/tetrahydrofuran) substituted with an amino group, these compounds serve as bioisosteres for furanose rings in nucleoside analogs and as rigidified spacers in cholinergic ligands.

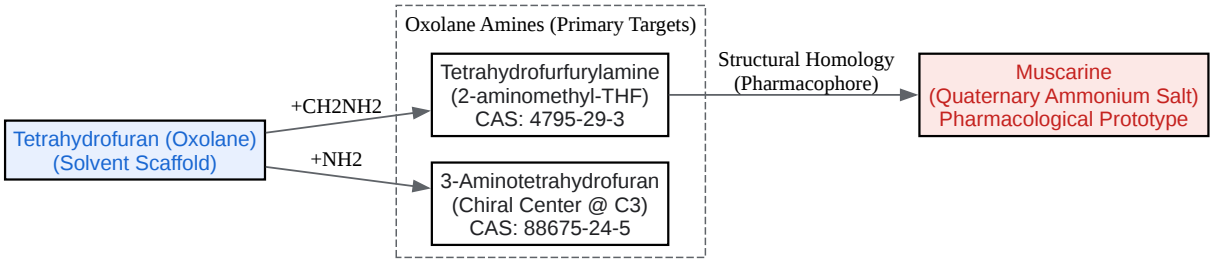
This guide analyzes the two primary isomers of industrial and pharmacological relevance:

- Tetrahydrofurfurylamine (2-aminomethyltetrahydrofuran): A primary intermediate in polymer and pharmaceutical synthesis.
- 3-Aminotetrahydrofuran: A chiral scaffold used to probe stereoselective receptor binding.

Chemical Classification & Structure

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The oxolane ring provides a unique polarity balance (lipophilic ether) and conformational restriction compared to acyclic amines.



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Figure 1: Structural derivation of oxolane amines from the parent tetrahydrofuran scaffold.

Pharmacological Profile[1][2][3][4]

Mechanism of Action (MOA)

The pharmacological activity of oxolane amines is predominantly defined by their interaction with Muscarinic Acetylcholine Receptors (mAChRs). The oxolane oxygen atom acts as a hydrogen bond acceptor, mimicking the ether oxygen of acetylcholine or the furanose oxygen of muscarine.

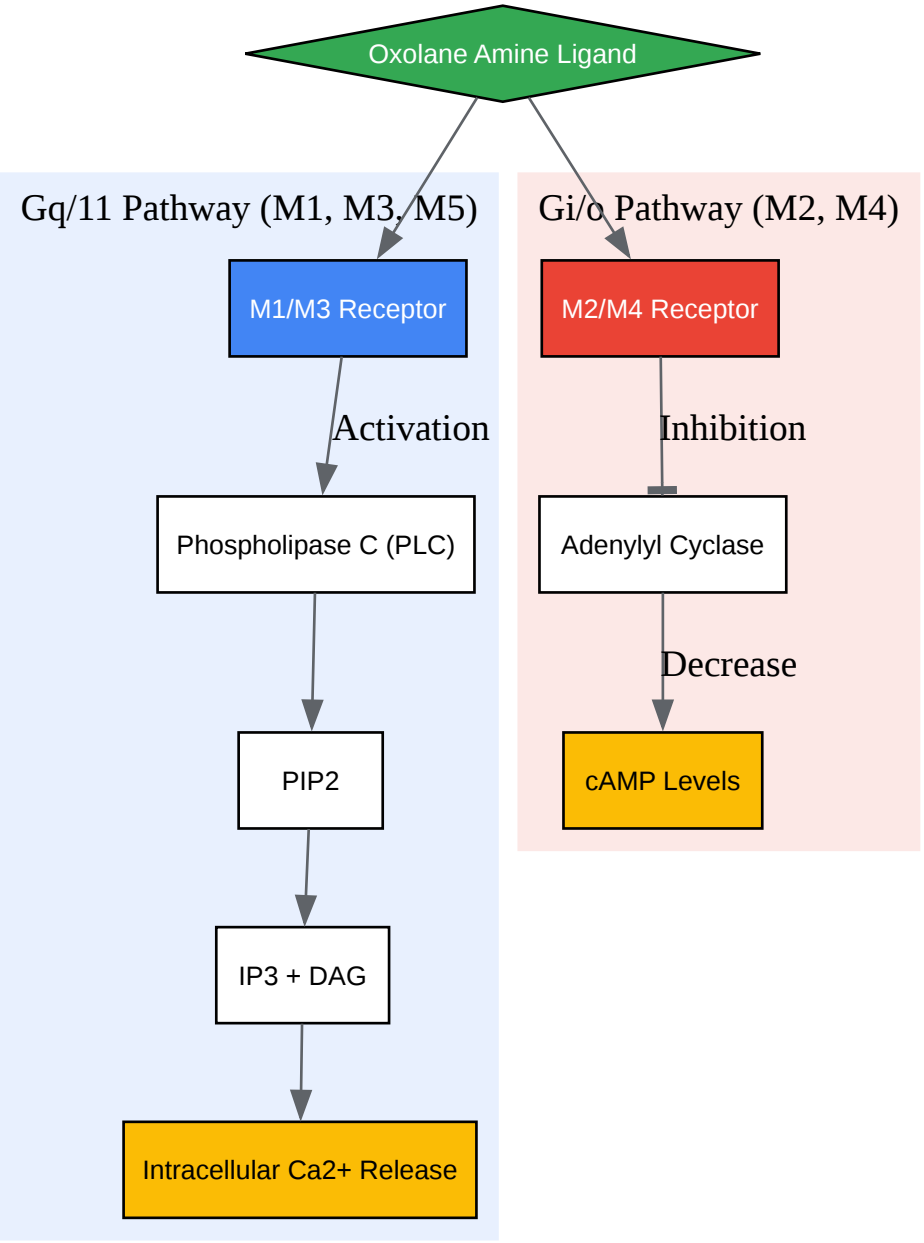
- Receptor Target: G-Protein Coupled Receptors (GPCRs) M1–M5.
- Binding Mode: The protonated (or quaternary) amine forms a cation-

  interaction with conserved Tyrosine and Tryptophan residues in the orthosteric binding pocket. The oxolane ring provides steric bulk and dipole alignment.

Signaling Pathways

Depending on the specific subtype selectivity engineered into the oxolane amine derivative, two distinct signaling cascades are activated.

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Figure 2: Divergent GPCR signaling pathways activated by oxolane amine derivatives.

Structure-Activity Relationship (SAR)

- Chirality: Stereochemistry is critical. For muscarinic activity, the (2S,4R,5S) configuration of muscarine is most potent. In synthetic 3-aminotetrahydrofurans, the (S)-enantiomer often exhibits higher affinity for M3 receptors.

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- N-Substitution: Tertiary and quaternary amines show significantly higher potency than primary amines due to enhanced cation-

  interactions. Primary oxolane amines (like tetrahydrofurfurylamine) are often considered "scaffolds" with low intrinsic affinity until substituted.

Toxicity & Safety Data

While valuable as intermediates, oxolane amines possess significant toxicity profiles driven by their alkalinity and solvent-like properties.

Acute Toxicity Data

The following data aggregates RTECS and SDS values for the primary representatives.

Compound	CAS No.[1][2][3]	Oral LD50 (Rat)	Hazard Classification (GHS)	Target Organs
Tetrahydrofurfurylamine	4795-29-3	1650 mg/kg [1]	H315 (Skin Irrit.), H319 (Eye Irrit.), H226 (Flammable)	Respiratory System, Skin, Eyes
3-Aminotetrahydrofuran	88675-24-5	~300-2000 mg/kg*	H302 (Harmful), H318 (Eye Damage), H335 (Resp. Irrit.)	Eyes (Corrosive), Mucous Membranes
Tetrahydrofuran (Solvent)	109-99-9	1650 mg/kg	H351 (Suspected Carcinogen), H225 (Highly Flammable)	CNS, Liver

*Exact LD50 for 3-amino-THF is rarely cited; H302 classification implies Category 4 range.

Specific Hazards[9]

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- Corrosivity: 3-Aminotetrahydrofuran is often classified as causing serious eye damage (Category 1). The high pKa (~9-10) of the primary amine in a compact ether ring leads to rapid tissue saponification upon contact.
- Peroxide Formation: Like the parent THF, oxolane amines can form explosive organic peroxides upon prolonged exposure to air.
- Neurotoxicity: High vapor concentrations may induce narcosis (dizziness, headache) similar to THF solvent exposure.

Experimental Protocols

Protocol A: Synthesis of N-Alkylated Oxolane Amines (Reductive Amination)

Objective: Functionalization of the primary amine scaffold for SAR studies.

- Reagents: Tetrahydrofurfurylamine (1.0 eq), Aldehyde (1.1 eq), Sodium Triacetoxyborohydride (STAB, 1.5 eq), DCE (Solvent).
- Procedure:
  - Dissolve tetrahydrofurfurylamine in anhydrous DCE (0.1 M) under .
  - Add aldehyde and stir for 30 min to form the imine intermediate.
  - Add STAB portion-wise at 0°C. Warm to Room Temperature (RT) and stir for 12-16h.
  - Quench: Add saturated solution.
  - Extraction: Extract with DCM (3x). Dry over .[4]
- Purification: Flash column chromatography (MeOH/DCM gradient).

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- Validation:

  NMR must show disappearance of the aldehyde proton (9-10 ppm) and appearance of the new methylene protons adjacent to the amine.

Protocol B: Muscarinic Receptor Binding Assay (In Vitro)

Objective: Determine the binding affinity (

) of the synthesized oxolane derivative.

- Membrane Preparation: Use CHO-K1 cells stably expressing human M1, M2, or M3 receptors.
- Ligand:

  -N-Methylscopolamine (NMS) as the radioligand (0.2 nM).
- Incubation:
  - Mix membrane suspension (5-10 µg protein) with radioligand and competing oxolane amine (concentration range

    to

    M).
  - Buffer: 50 mM Tris-HCl, 10 mM

    , pH 7.4.
  - Incubate for 60 min at 25°C.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

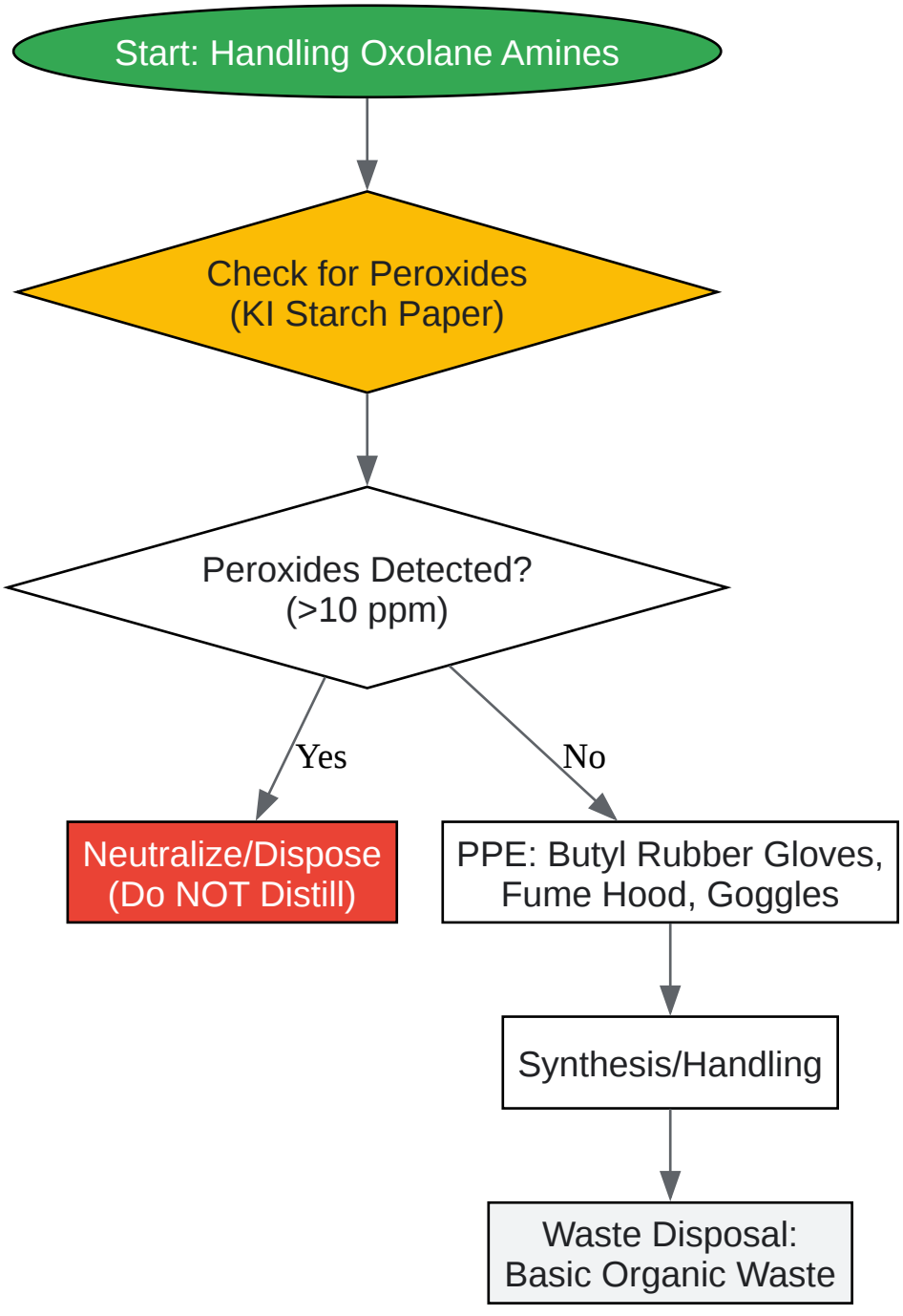
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and convert to

using the Cheng-Prusoff equation.

Handling & Safety Workflow

Due to the dual risks of flammability and corrosivity, the following decision tree must be adhered to during experimental planning.



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Figure 3: Safety decision tree for handling peroxide-forming amine intermediates.

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